

Essential Safety and Operational Guide for 2-Chloro-4-methoxypyrimidine

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Compound of Interest

Compound Name: 2-Chloro-4-methoxypyrimidine

Cat. No.: B1349098

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This guide provides critical safety and logistical information for the handling of **2-Chloro-4-methoxypyrimidine** (CAS No. 22536-63-6). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Immediate Precautions

2-Chloro-4-methoxypyrimidine is a hazardous substance that requires careful handling. The primary hazards are:

- Skin Irritation: Causes skin irritation.[1][2][3]
- Serious Eye Irritation: Causes serious eye irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]

Signal Word: Warning[3]

Immediate precautions include working in a well-ventilated area, avoiding the creation of dust, and using appropriate personal protective equipment.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloro-4-methoxypyrimidine**.

PPE Component	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and airborne particles causing serious eye irritation.
Skin Protection	Nitrile gloves (double-gloving recommended), a lab coat, and closed-toe shoes.	Prevents skin contact which can cause irritation. While specific permeation data for 2-Chloro-4-methoxypyrimidine is not available, nitrile gloves generally offer good resistance to a range of chemicals.
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator with a particulate filter.	Minimizes the inhalation of airborne particles that may cause respiratory irritation.

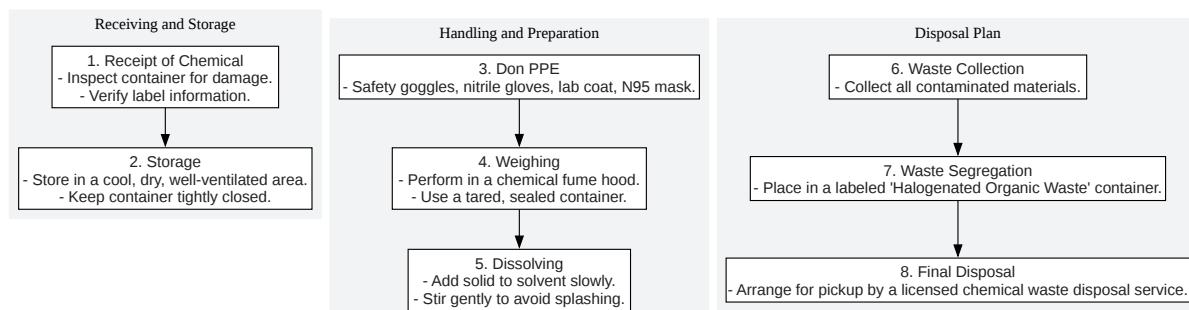
Quantitative Data Summary

The following table summarizes key quantitative data for **2-Chloro-4-methoxypyrimidine**.

Property	Value
Molecular Formula	C ₅ H ₅ ClN ₂ O
Molecular Weight	144.56 g/mol [1] [3]
Melting Point	54-57 °C [2] [3]
Boiling Point	268.752 °C at 760 mmHg [2]
Flash Point	110 °C (230 °F) - closed cup [2] [3]
Density	1.293 g/cm ³ [2]

Operational Plan: Step-by-Step Handling Protocol

This section details the procedural workflow for handling **2-Chloro-4-methoxypyrimidine** from receipt to disposal.



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Figure 1. Workflow for handling **2-Chloro-4-methoxypyrimidine**.

Experimental Protocol: Weighing and Dissolving

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment: **2-Chloro-4-methoxypyrimidine**, solvent, spatula, weigh boat or paper, and the final reaction vessel.
 - Don the appropriate PPE as outlined in Section 2.
- Weighing:

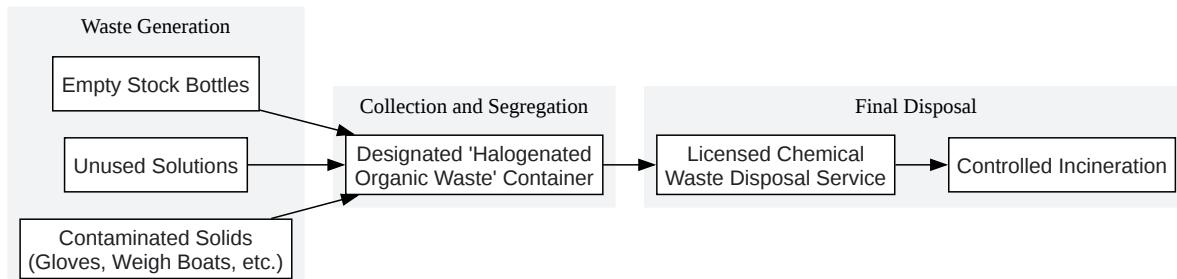
- Place a weigh boat or paper on the analytical balance within the fume hood and tare the balance.
- Carefully transfer the desired amount of **2-Chloro-4-methoxypyrimidine** from the stock container to the weigh boat using a clean spatula.
- Record the exact weight.
- Securely close the stock container immediately after use.

- Dissolving:
 - Transfer the weighed solid into the reaction vessel containing the appropriate solvent.
 - Use a small amount of the solvent to rinse the weigh boat and spatula to ensure a complete transfer.
 - Stir the solution gently until the solid is fully dissolved.

Disposal Plan

As a halogenated organic compound, **2-Chloro-4-methoxypyrimidine** and any materials contaminated with it must be disposed of as hazardous waste.

- Waste Segregation: All waste, including empty containers, contaminated gloves, weigh boats, and solutions, must be collected in a designated, clearly labeled "Halogenated Organic Waste" container.
- Disposal Method: The segregated waste must be disposed of through a licensed chemical waste disposal company, likely via controlled incineration. Do not pour down the drain.



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Figure 2. Disposal pathway for **2-Chloro-4-methoxypyrimidine** waste.

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
Minor Spill	Evacuate the immediate area. Wear appropriate PPE. Cover the spill with an inert absorbent material (e.g., vermiculite, sand). Scoop the absorbed material into a designated hazardous waste container. Clean the spill area with soap and water.
Major Spill	Evacuate the laboratory and alert others. Contact your institution's emergency response team.

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